

An In-depth Technical Guide to the Spectroscopic Properties of Copper Sulfate Pentahydrate

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Compound of Interest

Compound Name: *copper;sulfate;pentahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of copper sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), a compound of significant interest in various scientific and industrial fields. This document details the principles and experimental data obtained from key spectroscopic techniques, including Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FTIR), Raman, and Electron Paramagnetic Resonance (EPR) spectroscopy. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in materials science, chemistry, and drug development.

Introduction to Copper Sulfate Pentahydrate

Copper sulfate pentahydrate is a crystalline solid that appears as vibrant blue crystals.^[1] Its structure consists of a central copper(II) ion (Cu^{2+}) coordinated by water molecules and sulfate ions.^{[2][3]} Specifically, the copper ion is in an octahedral coordination environment, bonded to four water molecules in a square planar arrangement and two oxygen atoms from two different sulfate anions at the axial positions.^{[1][3]} The fifth water molecule is held in the crystal lattice by

hydrogen bonding.[4] This specific coordination geometry and the presence of the d^9 Cu^{2+} ion are fundamental to its distinct spectroscopic properties.

Spectroscopic Analysis

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy of copper sulfate pentahydrate in aqueous solution reveals a broad absorption band in the visible region, which is responsible for its characteristic blue color. This absorption is attributed to d-d electronic transitions of the Cu^{2+} ion in its hydrated complex, $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$. [1][4]

Key Findings:

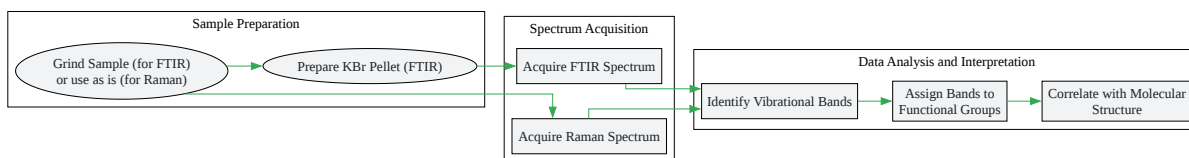
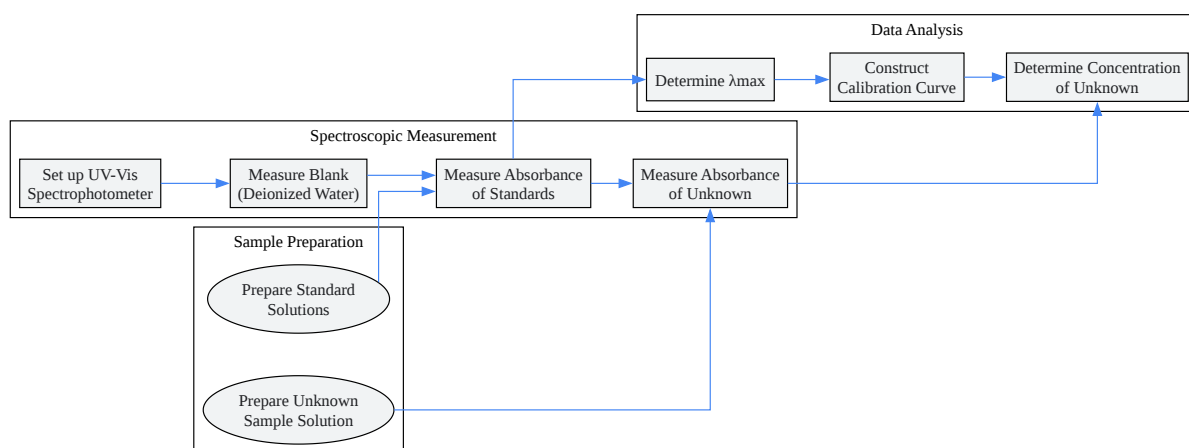
- A broad absorption band is typically observed around 800 nm.[5]
- Another strong absorption band is found in the UV region, around 220 nm.[5]
- The d-d transitions are Laporte-forbidden, resulting in a weak absorption.[4] The presence of water molecules, which create a distorted octahedral field around the copper ion, allows for these transitions to occur.[4]
- The band gap of copper sulfate pentahydrate crystals has been reported to be approximately 4.02 eV to 4.25 eV.[6]

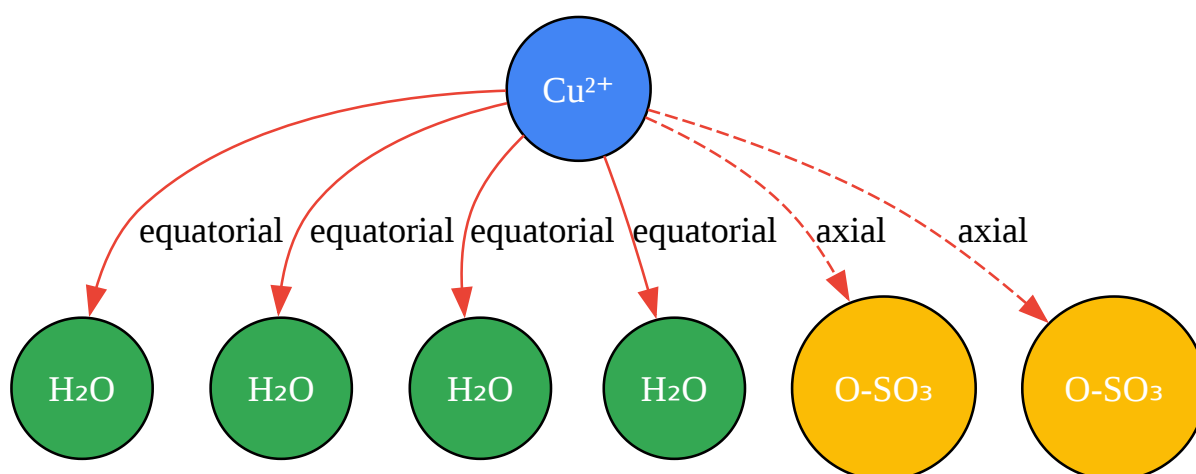
Table 1: UV-Vis Spectroscopic Data for Copper Sulfate Pentahydrate

Parameter	Wavelength (nm)	Molar Absorptivity (ϵ)	Assignment	Reference
Absorption Maximum (Visible)	~800	Weak	d-d transition ($^2\text{E}_g \rightarrow ^2\text{T}_{2g}$)	[5]
Absorption Maximum (UV)	~220	Strong	Charge Transfer	[5]
Band Gap (E_g)	-	-	4.02 - 4.25 eV	[6]

Experimental Protocol: UV-Vis Spectroscopy

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of copper sulfate pentahydrate in deionized water with known concentrations.
- **Spectrophotometer Setup:** Use a double-beam UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes. Set the wavelength range from 200 to 1100 nm.
- **Blank Measurement:** Fill a cuvette with deionized water to be used as a blank and record the baseline.
- **Sample Measurement:** Record the absorbance spectra of the standard solutions and the unknown sample.
- **Data Analysis:** Determine the wavelength of maximum absorbance (λ_{max}) and use the absorbance values at λ_{max} to construct a calibration curve according to the Beer-Lambert law.





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